

# An In-depth Technical Guide to Methyl Anthracene-2-carboxylate

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## Compound of Interest

Compound Name:	Methyl anthracene-2-carboxylate
CAS No.:	25308-60-5
Cat. No.:	B14085566

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This guide provides a comprehensive technical overview of **Methyl anthracene-2-carboxylate** (CAS No. 25308-60-5), a functionalized polycyclic aromatic hydrocarbon. Designed for researchers, chemists, and professionals in drug development and materials science, this document delves into the compound's synthesis, purification, characterization, and potential applications, grounding all claims in established chemical principles and authoritative sources.

## Introduction: The Anthracene Scaffold and its Utility

Anthracene, a tricyclic aromatic hydrocarbon, serves as a foundational structure in numerous areas of chemical science due to its unique electronic and photophysical properties.[1] Its derivatives are pivotal in the development of organic electronics, such as organic light-emitting diodes (OLEDs) and field-effect transistors (OFETs), as well as in the creation of fluorescent probes and chemosensors.[2][3] The functionalization of the anthracene core, for instance by introducing a carboxylate group, unlocks a vast potential for further chemical modification and the synthesis of complex molecular architectures.[4]

**Methyl anthracene-2-carboxylate**, the subject of this guide, is a derivative where a methyl ester group is attached at the 2-position of the anthracene ring system. This modification not

only alters the electronic properties of the anthracene core but also provides a reactive handle for further synthetic transformations, making it a valuable intermediate in organic synthesis.

## Physicochemical and Computed Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application. The key identifiers and computed properties for **Methyl anthracene-2-carboxylate** are summarized below.

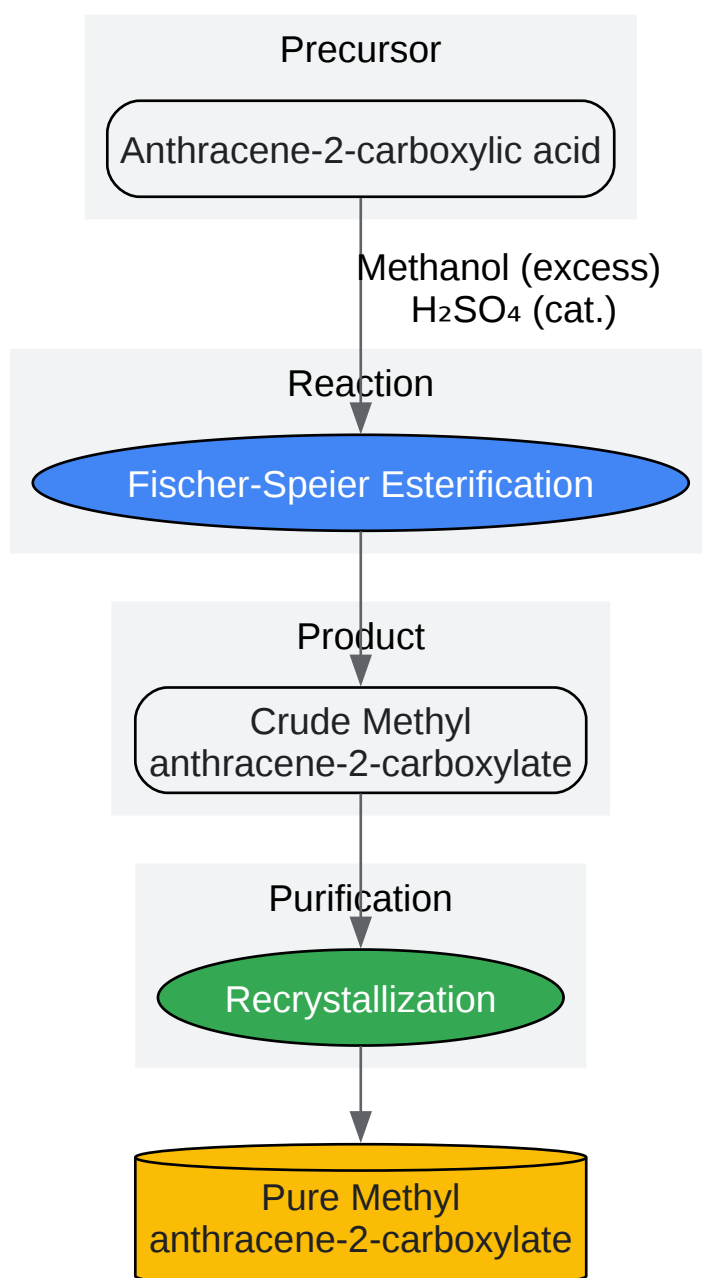
Property	Value	Source
CAS Number	25308-60-5	[5][6]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>2</sub>	[5][7]
Molecular Weight	236.26 g/mol	[5]
IUPAC Name	methyl anthracene-2-carboxylate	[5]
SMILES	<chem>COC(=O)C1=CC2=CC3=CC=CC=C3C=C2C=C1</chem>	[5]
InChI Key	MDRJRJLPUAYVFA-UHFFFAOYSA-N	[5]
Computed XLogP3	4.9	[5]
Topological Polar Surface Area	26.3 Å <sup>2</sup>	[5]
Exact Mass	236.083729621 Da	[5]

## Synthesis and Purification

The most direct and classical approach for synthesizing **Methyl anthracene-2-carboxylate** is the Fischer-Speier esterification of its corresponding carboxylic acid, Anthracene-2-carboxylic acid (CAS No. 613-08-1).[8][9] This acid-catalyzed reaction between a carboxylic acid and an alcohol is a reversible process, typically driven to completion by using an excess of the alcohol or by removing water as it is formed.[10][11]

## Synthesis Workflow: Fischer-Speier Esterification

The overall synthetic pathway is a two-step process if starting from commercially available materials: the acquisition or synthesis of the precursor acid, followed by the esterification reaction.



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**Figure 1:** Overall workflow for the synthesis and purification of **Methyl anthracene-2-carboxylate**.

## Detailed Synthesis Protocol

This protocol describes the esterification of Anthracene-2-carboxylic acid using methanol.

Materials:

- Anthracene-2-carboxylic acid (1.0 eq)[12]
- Anhydrous Methanol (used in large excess, as solvent)
- Concentrated Sulfuric Acid (catalytic amount, e.g., 0.1 eq)
- Saturated Sodium Bicarbonate solution
- Brine (Saturated NaCl solution)
- Anhydrous Magnesium Sulfate or Sodium Sulfate
- Toluene or a similar solvent for recrystallization

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, suspend Anthracene-2-carboxylic acid in anhydrous methanol. The use of a large excess of methanol serves as both reactant and solvent, driving the equilibrium towards the product side.[10]
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the suspension. Sulfuric acid protonates the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity and accelerating the reaction.[8]
- **Reflux:** Heat the reaction mixture to reflux (approximately 65 °C for methanol) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC), observing the disappearance of the starting carboxylic acid.

- Work-up and Isolation: a. After cooling to room temperature, remove the excess methanol under reduced pressure using a rotary evaporator. b. Dissolve the residue in a suitable organic solvent like ethyl acetate or dichloromethane. c. Transfer the solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the sulfuric acid and remove any unreacted carboxylic acid), and finally with brine.[12] d. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Methyl anthracene-2-carboxylate** as a solid.

## Purification by Recrystallization

Recrystallization is a highly effective method for purifying solid organic compounds.[13] The choice of solvent is critical; the compound should be sparingly soluble at room temperature but highly soluble at the solvent's boiling point.

Protocol:

- Solvent Selection: Based on the aromatic and ester nature of the product, solvents like toluene, a mixture of ethanol and water, or ethyl acetate/hexane are good candidates. Toluene is often effective for aromatic compounds.[14][15]
- Dissolution: Place the crude solid in an Erlenmeyer flask and add a minimal amount of the chosen recrystallization solvent (e.g., toluene). Heat the mixture on a hot plate with stirring until the solid completely dissolves.
- Crystallization: Remove the flask from the heat and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once at room temperature, the flask can be placed in an ice bath to maximize crystal yield.[14]
- Isolation and Drying: Collect the purified crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold solvent to remove any residual impurities. Dry the crystals under vacuum to obtain pure **Methyl anthracene-2-carboxylate**.

## Analytical Characterization (Predicted)

While direct experimental spectra for **Methyl anthracene-2-carboxylate** are not readily available in the searched literature, its spectral characteristics can be reliably predicted based on its structure and data from analogous compounds like 2-methylantracene.[16][17][18][19]

### $^1\text{H}$ NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons (9H): The nine protons on the anthracene core will appear in the aromatic region, typically between  $\delta$  7.5 and 9.0 ppm. The signals will be complex due to spin-spin coupling. Protons on the same ring as the ester will be shifted downfield. The H1 and H3 protons will likely appear as doublets, while others will be multiplets. The protons at the 9 and 10 positions are often distinct singlets in the most downfield region.
- Methyl Protons (3H): The three protons of the methyl ester group ( $-\text{OCH}_3$ ) will appear as a sharp singlet, expected around  $\delta$  3.9-4.1 ppm.

### $^{13}\text{C}$ NMR (Carbon-13 Nuclear Magnetic Resonance):

- Carbonyl Carbon (1C): The ester carbonyl carbon ( $\text{C}=\text{O}$ ) will be the most downfield signal, typically in the range of  $\delta$  165-170 ppm.
- Aromatic Carbons (14C): The fourteen carbons of the anthracene scaffold will produce a series of signals between  $\delta$  120 and 135 ppm. The carbon attached to the ester group (C2) will be shifted relative to the unsubstituted anthracene.
- Methyl Carbon (1C): The methyl carbon of the ester group ( $-\text{OCH}_3$ ) will appear as a singlet in the upfield region, around  $\delta$  52-55 ppm.

### IR (Infrared) Spectroscopy:

- C=O Stretch: A strong, sharp absorption band characteristic of the ester carbonyl group is expected around 1720-1740  $\text{cm}^{-1}$ .
- C-O Stretch: A strong band for the ester C-O single bond stretch will appear in the 1150-1300  $\text{cm}^{-1}$  region.
- Aromatic C-H Stretch: Peaks just above 3000  $\text{cm}^{-1}$  (e.g., 3050-3100  $\text{cm}^{-1}$ ) are indicative of the aromatic C-H bonds.
- Aromatic C=C Stretch: Multiple medium to weak bands will be present in the 1450-1600  $\text{cm}^{-1}$  region, corresponding to the carbon-carbon double bond stretching within the aromatic rings.

Mass Spectrometry (MS):

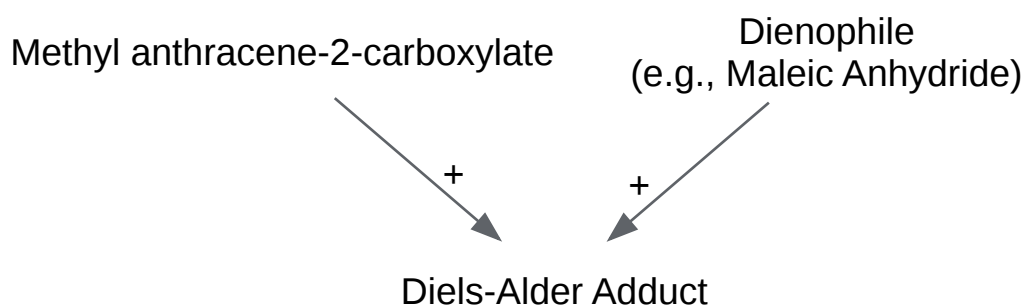
- Molecular Ion ( $M^+$ ): The electron ionization (EI) mass spectrum should show a prominent molecular ion peak at an  $m/z$  value corresponding to the molecular weight of the compound, which is 236.

## Chemical Reactivity and Potential Applications

The chemical behavior of **Methyl anthracene-2-carboxylate** is dictated by two primary features: the reactive anthracene core and the versatile ester functional group.

### Reactions of the Anthracene Core

The central ring of the anthracene scaffold (C9 and C10 positions) is particularly susceptible to cycloaddition reactions, most notably the Diels-Alder reaction.[20][21] This reactivity is due to the fact that undergoing addition at these positions results in a product containing two isolated and stable benzene rings, which is energetically favorable.[22]



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**Figure 2:** Diels-Alder reactivity of the anthracene core.

This reactivity makes **Methyl anthracene-2-carboxylate** a useful diene for synthesizing complex, rigid bicyclic structures which can be precursors to pharmaceuticals and advanced materials.[20] The anthracene core is also known to undergo photodimerization ([4+4] cycloaddition) upon irradiation with UV light.[23]

### Transformations of the Ester Group

The methyl ester group provides a gateway to other functional groups:

- Hydrolysis: The ester can be hydrolyzed back to the parent Anthracene-2-carboxylic acid under acidic or basic conditions.
- Reduction: Treatment with reducing agents like lithium aluminum hydride (LiAlH<sub>4</sub>) would reduce the ester to the corresponding primary alcohol, (anthracen-2-yl)methanol.
- Amidation: The ester can react with amines to form amides, a key linkage in many biologically active molecules.

## Applications in Materials Science and Synthesis

Given its fluorescent anthracene core and functional handle, **Methyl anthracene-2-carboxylate** is a promising building block for:

- Fluorescent Probes: The ester can be used to tether the anthracene fluorophore to other molecules of interest for applications in bioimaging.[23]
- Organic Electronics: As a derivative of anthracene, it can be a precursor for synthesizing larger, more complex organic semiconductors for use in OLEDs and other electronic devices. [2][3]
- Polymer Chemistry: The ester or its derivatives can be incorporated into polymer chains to create materials with specific photophysical or electronic properties.[4]

## Safety and Handling

No specific safety data sheet (SDS) for **Methyl anthracene-2-carboxylate** was found in the search results. However, based on the known hazards of related aromatic compounds like anthracene and general laboratory chemicals, the following precautions are mandated.[1][24][25][26]

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[25]
- Handling: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[24] Avoid contact with skin and eyes. After handling, wash hands thoroughly.

- Fire Safety: Anthracene and its derivatives are combustible solids. Keep away from open flames and sources of ignition. Use dry chemical, CO<sub>2</sub>, or water spray extinguishers in case of fire.[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[26]
- Disposal: Dispose of the chemical and its container in accordance with local, state, and federal regulations.

## Conclusion

**Methyl anthracene-2-carboxylate**, CAS No. 25308-60-5, is a valuable and versatile chemical intermediate. Its synthesis via the well-established Fischer-Speier esterification is straightforward, and its purification can be achieved through standard recrystallization techniques. The compound's true potential lies in the dual reactivity of its fluorescent anthracene core and its modifiable ester group. This combination makes it an attractive building block for the rational design and synthesis of novel materials for organic electronics, advanced fluorescent probes, and complex molecular targets in drug discovery. As with all chemicals, adherence to strict safety protocols is essential when handling this compound.

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